

Proper Disposal of FR901464: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: FR901464
CAS No.: 146478-72-0
Cat. No.: B1674042

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Essential Safety and Logistical Information for the Responsible Handling of a Potent Spliceosome Inhibitor

FR901464 is a potent, anti-tumor spliceosome inhibitor valued in cancer research for its cytotoxic properties.[1] Due to its high potency and potential hazards, it is imperative that researchers, scientists, and drug development professionals adhere to strict protocols for its disposal to ensure personal safety, prevent environmental contamination, and maintain regulatory compliance. This guide provides a comprehensive, step-by-step procedure for the proper disposal of **FR901464** and associated contaminated materials.

Immediate Safety and Handling Precautions

Before beginning any work with **FR901464**, all personnel must be thoroughly familiar with the compound's Safety Data Sheet (SDS). Personal Protective Equipment (PPE) is mandatory and includes, at a minimum, a lab coat, safety glasses, and chemical-resistant gloves. All handling of **FR901464**, including the preparation of solutions and the generation of waste, should be conducted within a certified chemical fume hood to minimize the risk of inhalation.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information pertinent to the handling and disposal of **FR901464**.

Parameter	Value	Source
Purity	99.79%	MedchemExpress[2]
IC50 (in vitro)	< 1 ng/mL in various cancer cell lines	PMC - NIH[1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month	MedchemExpress[2]

Step-by-Step Disposal Protocol for FR901464

The following protocol is based on best practices for the disposal of hazardous and cytotoxic chemical waste.[3][4] Always consult with your institution's Environmental Health and Safety (EHS) office to ensure compliance with local, state, and federal regulations.

Step 1: Waste Segregation

Proper segregation is the cornerstone of safe laboratory waste management. All waste contaminated with **FR901464** must be kept separate from other waste streams.[5]

- Solid Waste: This includes, but is not limited to:
 - Unused or expired **FR901464** powder.
 - Contaminated consumables such as pipette tips, microfuge tubes, and cell culture flasks.
 - Contaminated PPE, including gloves and disposable lab coats.
 - Empty original containers (vials). Even if seemingly empty, these should be treated as hazardous waste.[6]
- Liquid Waste: This category encompasses:

- Unused stock solutions of **FR901464**.
- Aqueous solutions and experimental media containing **FR901464**.
- The first rinse of any container that held **FR901464**.^[7]
- Sharps Waste: Needles, syringes, or any other sharp objects contaminated with **FR901464** must be disposed of in a designated, puncture-proof sharps container.^[4]

Step 2: Waste Containment and Labeling

- Solid Waste: Collect all solid waste in a designated, leak-proof hazardous waste container lined with a purple cytotoxic waste bag.^[4]
- Liquid Waste: Use a dedicated, compatible, and clearly labeled hazardous waste container for all liquid waste. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS office. Ensure the container is tightly sealed when not in use to prevent spills and evaporation.
- Labeling: All waste containers must be clearly and accurately labeled with the words "Hazardous Waste" and "Cytotoxic," along with the full chemical name "**FR901464**." The label should also include the approximate concentration and quantity of the waste and the date of accumulation.^[8]

Step 3: Storage of Waste

Store all **FR901464** waste containers in a designated, secure, and well-ventilated satellite accumulation area within the laboratory. This area should be away from sources of ignition and incompatible materials.

Step 4: Arranging for Final Disposal

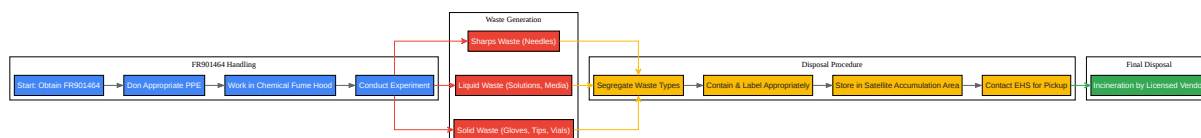
The final disposal of **FR901464** waste must be handled by a licensed hazardous waste disposal company.

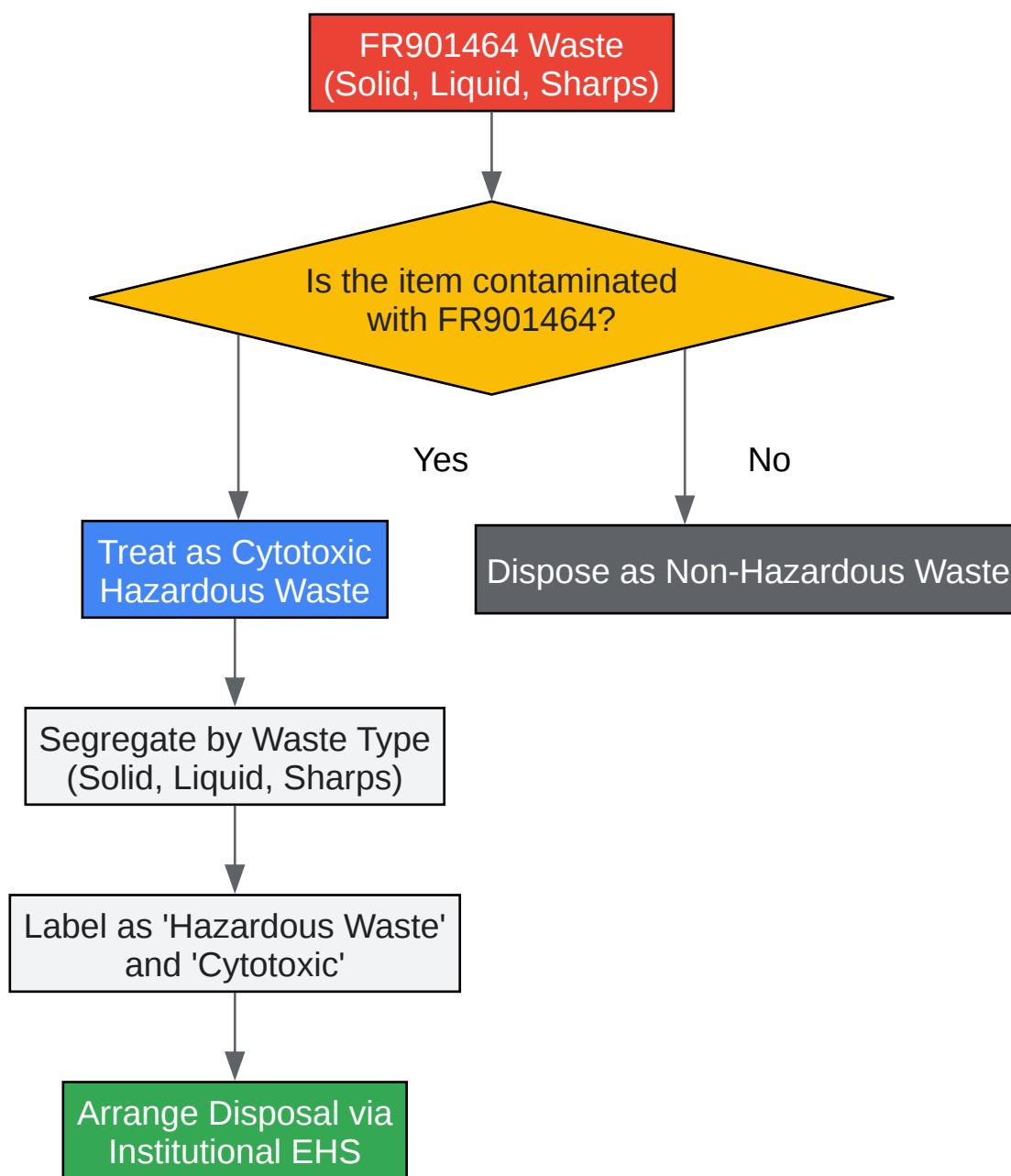
- Contact your institution's EHS office to schedule a pickup for the hazardous waste.
- Provide the EHS office with a complete and accurate inventory of the waste to be collected.

- The primary method for the final disposal of cytotoxic waste is incineration.[4]

Experimental Workflow and Disposal Pathway

The following diagrams illustrate the logical flow of handling and disposing of **FR901464** in a laboratory setting.





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